

# Uncargenin C chemical structure and properties

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## Compound of Interest

Compound Name: *Uncargenin C*

Cat. No.: *B15594843*

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## Uncargenin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Uncargenin C** is a naturally occurring triterpenoid compound that has been isolated from plant species such as *Uncaria rhychophylla* and *Turpinia arguta*. While its direct biological activities and mechanisms of action remain largely uncharacterized in publicly available scientific literature, its chemical structure and fundamental properties have been documented. This guide provides a consolidated overview of the known chemical and physical properties of **Uncargenin C**. Notably, an intermediate of **Uncargenin C** has been reported to possess anti-leukemia properties, suggesting potential avenues for future research and drug development. However, detailed experimental protocols, extensive biological activity data, and associated signaling pathways for **Uncargenin C** itself are not extensively documented in accessible scientific literature.

### Chemical Structure and Properties

**Uncargenin C** is classified as a triterpenoid, a large and diverse class of organic compounds derived from a 30-carbon precursor, squalene. Its chemical identity is established by its unique molecular structure.

Table 1: Chemical and Physical Properties of **Uncargenin C**

Property	Value	Source
CAS Number	152243-70-4	[1][2]
Molecular Formula	C <sub>30</sub> H <sub>48</sub> O <sub>5</sub>	[1][2][3]
Molecular Weight	488.7 g/mol	[1][2]
IUPAC Name	(4aS,6aS,6bR,8R,8aR,9R,10S,12aR,12bR,14bS)-8,10-Dihydroxy-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-1,3,4,5,6,6a,6b,7,8,8a,9,10,11,12,12a,12b,13,14b-octadecahydronicene-4a(2H)-carboxylic Acid	[2]
Synonyms	Not specified	
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage	Desiccate at -20°C	[1]

## Biological Activity

The currently available information on the biological activity of **Uncargenin C** is limited. It is noteworthy that an intermediate of **Uncargenin C**, and not the compound itself, has been reported to exhibit anti-leukemia activity[4]. However, specific details regarding the structure of this intermediate, the cell lines tested, and the potency of the activity are not readily available in the surveyed literature. Further research is required to isolate and identify this active intermediate and to fully characterize its potential as an anti-cancer agent.

Due to the lack of detailed studies on the biological effects of **Uncargenin C**, there is no information available on the signaling pathways it may modulate.

## Experimental Information

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Uncargenin C** are not extensively described in the accessible scientific literature. The initial isolation was reported from the ethanol extract of *Uncaria rhychophylla* Miq.

## Future Research Directions

The reported anti-leukemia activity of an **Uncargenin C** intermediate presents a compelling case for further investigation. Future research efforts could focus on the following areas:

- **Total Synthesis:** Development of a synthetic route to **Uncargenin C** and its intermediates would provide a reliable source of material for biological testing and structure-activity relationship (SAR) studies.
- **Identification of the Active Intermediate:** Isolation and structural elucidation of the specific intermediate possessing anti-leukemia activity is a critical next step.
- **Biological Screening:** A comprehensive biological screening of **Uncargenin C** and its derivatives against a panel of cancer cell lines and other disease models could uncover novel therapeutic applications.
- **Mechanism of Action Studies:** Once a significant biological activity is confirmed, studies to elucidate the underlying mechanism of action and identify the molecular targets and signaling pathways involved will be essential.

## Conclusion

**Uncargenin C** is a triterpenoid with a defined chemical structure but largely unexplored biological potential. The tantalizing report of anti-leukemia activity in an intermediate highlights the need for further research into this natural product and its derivatives. This technical guide summarizes the current state of knowledge and aims to provide a foundation for future scientific inquiry into the therapeutic potential of **Uncargenin C**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 13Carbon NMR [chem.ch.huji.ac.il]
- 3. Uncargenin C | CAS:152243-70-4 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. Uncargenin C | 152243-70-4 [amp.chemicalbook.com]
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